

# An In-depth Technical Guide to the Physical Properties of Pentanoyl Chloride

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## Compound of Interest

Compound Name: Valeryl chloride

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## Introduction

Pentanoyl chloride, also known as valeryl chloride, is a significant chemical intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> With the chemical formula  $C_5H_9ClO$ , it is an acyl chloride characterized by a five-carbon chain attached to a reactive carbonyl chloride group.<sup>[3][4]</sup> This colorless to pale yellow liquid possesses a sharp, pungent odor and is valued for its high reactivity, which allows for the efficient introduction of the pentanoyl group into various molecular structures.<sup>[1][4]</sup> Its utility in creating esters, amides, and other acyl derivatives makes a thorough understanding of its physical properties essential for safe handling, process optimization, and experimental design.<sup>[1][3]</sup>

This guide provides a comprehensive overview of the key physical properties of pentanoyl chloride, details the experimental methodologies for their determination, and illustrates its fundamental chemical reactivity.

## Data Presentation: Physical Properties

The quantitative physical characteristics of pentanoyl chloride are summarized in the table below. These values are critical for predicting its behavior in various chemical environments and for designing appropriate storage and handling procedures.

Physical Property	Value	Units	Notes
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO	-	[3][5][6][7]
Molecular Weight	120.58	g·mol <sup>-1</sup>	[2][5][6][8][9][10]
Appearance	Colorless to pale yellow liquid	-	Fumes in air with a pungent, acrid odor.[3][4][9]
Density	1.016	g/mL at 25°C	[10][11][12]
Boiling Point	125 - 127	°C	At standard atmospheric pressure. [2][4][10][11][12]
Melting Point	-110	°C	Some sources report -90°C.[2][4][11][13]
Refractive Index	1.420	n <sub>20/D</sub>	Measured at 20°C using the sodium D-line.[10][11][12][13]
Vapor Pressure	10.6	mmHg at 25°C	[4][11]
Flash Point	32	°C	Closed cup method. [12]
Solubility	Decomposes in water	-	Soluble in organic solvents such as ether and benzene.[1][3][11]

## Experimental Protocols

Accurate determination of physical properties requires standardized and meticulous experimental procedures. Given the reactive and corrosive nature of pentanoyl chloride, all procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

## Determination of Boiling Point (Capillary Method - Thiele Tube)

The boiling point is a fundamental property for liquid characterization and purity assessment.

[14] The micro-boiling point determination using a Thiele tube is suitable for small sample volumes.[15][16]

- Apparatus: Thiele tube, thermometer (-10 to 150°C range), small test tube (e.g., 6x50 mm), capillary tube (sealed at one end), rubber band or wire, heating mantle or Bunsen burner, and mineral oil.[17][16]
- Procedure:
  - Add a small amount (approx. 0.5 mL) of pentanoyl chloride to the small test tube.
  - Place the capillary tube into the test tube with the open end down.
  - Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.[15]
  - Position the assembly in the Thiele tube filled with mineral oil, so the sample is near the middle of the oil bath.[15]
  - Gently heat the side arm of the Thiele tube. The design of the tube ensures uniform heat circulation.[15][16]
  - As the temperature rises, air trapped in the capillary tube will slowly bubble out.
  - Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.[16]
  - Remove the heat source and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[15][16] This indicates that the vapor pressure of the substance equals the atmospheric pressure.[15]

- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Determination of Density (Pycnometer Method)

Density is a measure of mass per unit volume and is useful for quality control. The pycnometer method provides high accuracy for liquids.[\[11\]](#)[\[18\]](#)

- Apparatus: A pycnometer (a glass flask with a precise, known volume), analytical balance (accurate to  $\pm 0.0001$  g), and a constant-temperature water bath.
- Procedure:
  - Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance ( $m_1$ ).
  - Fill the pycnometer with distilled water and place it in the constant-temperature bath (e.g., 25°C) until it reaches thermal equilibrium.
  - Adjust the water level to the pycnometer's calibration mark, dry the exterior, and weigh it again ( $m_2$ ).
  - Empty and thoroughly dry the pycnometer.
  - Fill the pycnometer with pentanoyl chloride, taking care to avoid introducing air bubbles.
  - Thermostat the filled pycnometer at the same temperature (25°C), adjust the liquid to the mark, dry the exterior, and weigh it ( $m_3$ ).
  - The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through the material and is a characteristic property used for identification and purity assessment.[\[10\]](#)[\[19\]](#)

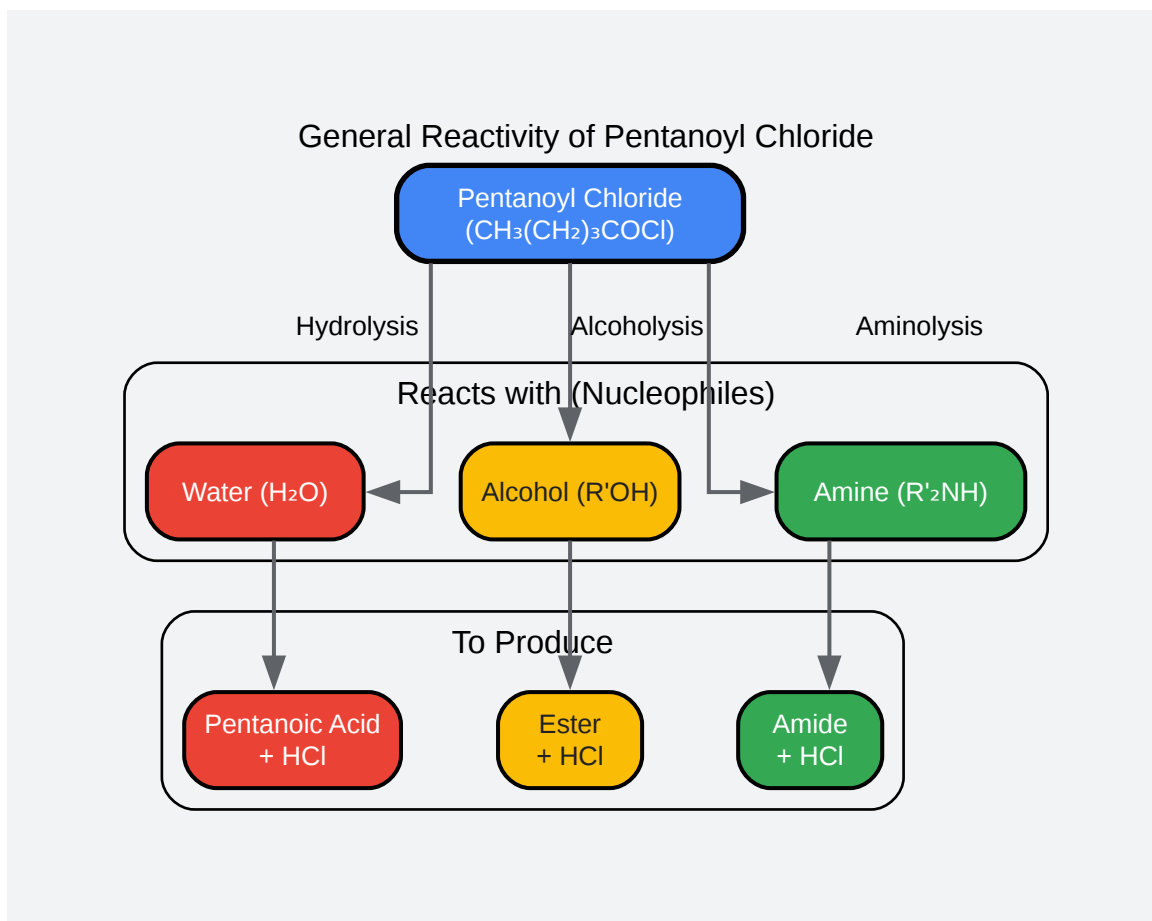
- Apparatus: Abbe refractometer, constant-temperature water circulator, light source (typically a sodium lamp, 589 nm), and a pipette.
- Procedure:
  - Ensure the refractometer prisms are clean and dry. Clean with a soft tissue and an appropriate solvent (e.g., ethanol or acetone) if necessary.[\[12\]](#)[\[20\]](#)
  - Calibrate the instrument using a standard of known refractive index, such as distilled water.
  - Connect the refractometer to the water circulator set to a constant temperature (e.g., 20°C).[\[19\]](#)
  - Using a pipette, place a few drops of pentanoyl chloride onto the lower prism.[\[10\]](#)[\[20\]](#)
  - Close the prisms carefully to spread the liquid into a thin film. Do not allow the pipette to touch the prism surface to avoid scratching.[\[10\]](#)[\[20\]](#)
  - Adjust the light source and look through the eyepiece. Rotate the coarse adjustment knob until the light and dark fields become visible.
  - Sharpen the dividing line between the fields by adjusting the chromatic dispersion compensator.[\[20\]](#)
  - Use the fine adjustment to center the sharp dividing line exactly on the crosshairs of the eyepiece.[\[20\]](#)
  - Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken.

## Mandatory Visualizations

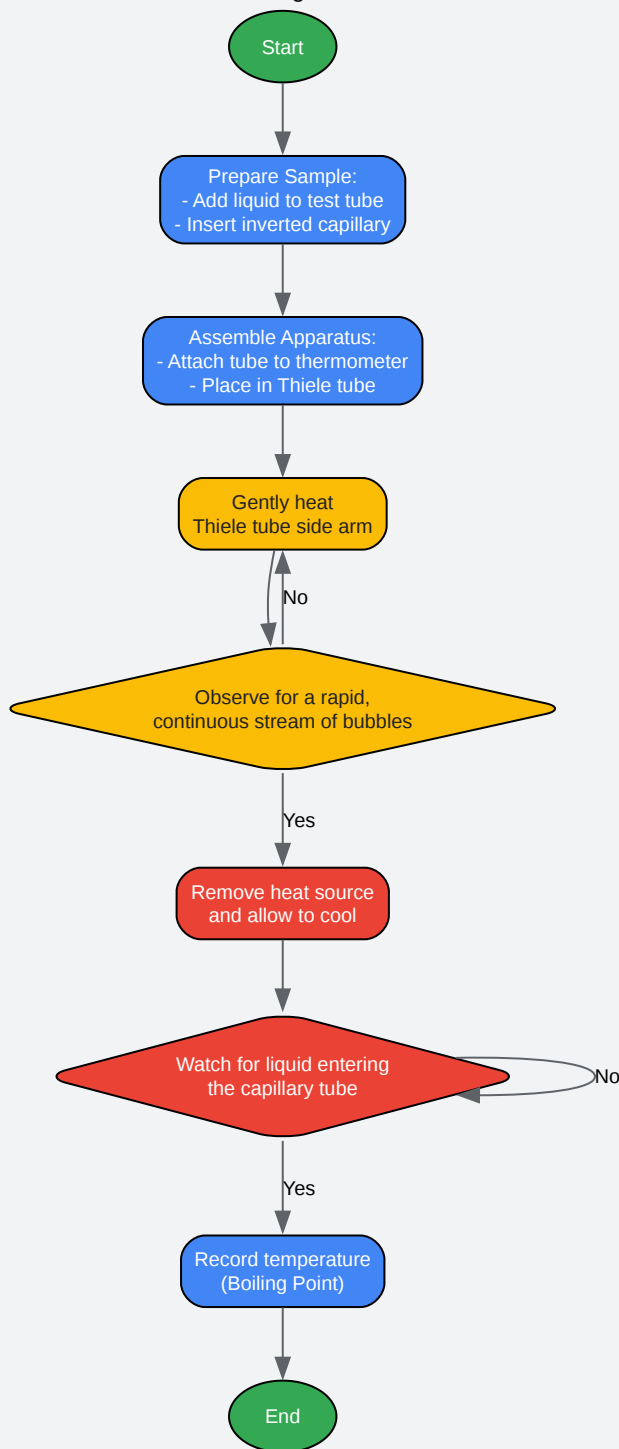
### Chemical Reactivity of Pentanoyl Chloride

Pentanoyl chloride's high reactivity is central to its utility in organic synthesis. The electron-withdrawing nature of the chlorine and oxygen atoms makes the carbonyl carbon highly

electrophilic and susceptible to nucleophilic attack. This leads to a characteristic nucleophilic acyl substitution reaction.



## Workflow for Boiling Point Determination

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